

Adriforant hydrochloride off-target effects and selectivity profiling

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Compound of Interest

Compound Name: Adriforant hydrochloride

Cat. No.: B15610366

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Adriforant Hydrochloride: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the use of **Adriforant Hydrochloride** in experimental settings. The following troubleshooting guides and frequently asked questions (FAQs) address potential issues and common inquiries.

Troubleshooting Guides

Issue: Discrepancy between preclinical efficacy in murine models and human clinical trial outcomes.

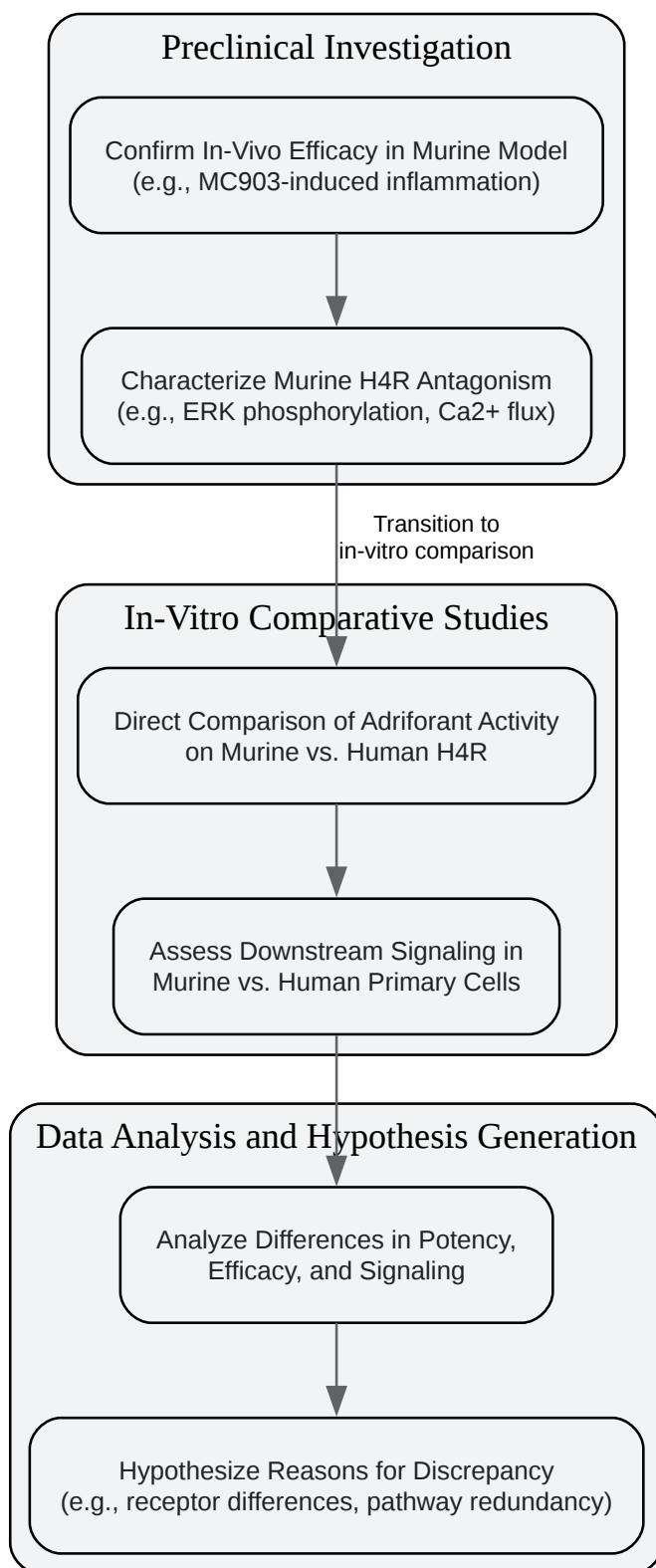
Researchers may observe significant anti-inflammatory and anti-pruritic effects in mouse models that are not replicated in human subjects.^{[1][2]} This guide provides a systematic approach to investigating these discrepancies.

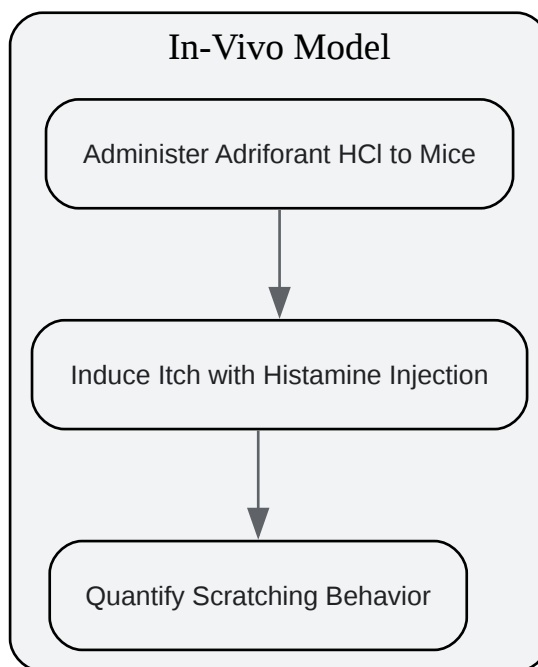
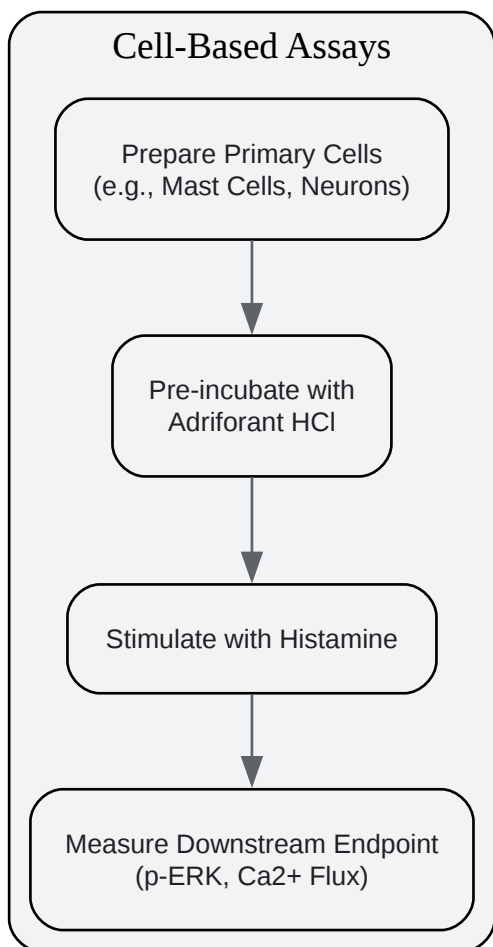
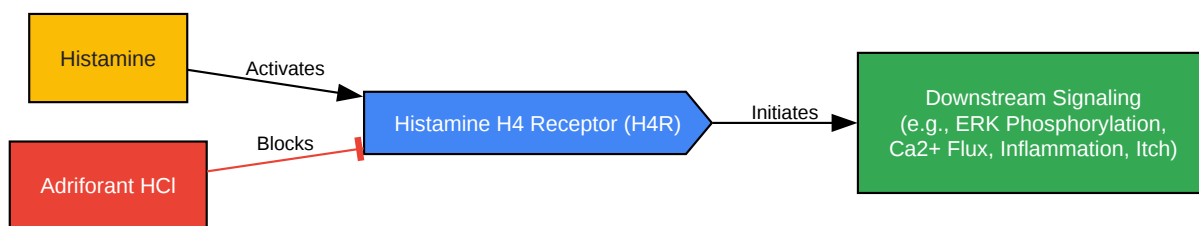
Possible Causes and Troubleshooting Steps:

- **Species-Specific Pharmacodynamics:** Adriforant has been shown to be a competitive antagonist of the murine histamine H4 receptor (H4R).^{[1][2]} However, subtle differences in receptor structure and downstream signaling between species can lead to varied responses.

- Recommendation: Conduct in-vitro assays using both murine and human cells to compare the antagonist activity and downstream effects, such as ERK phosphorylation or calcium flux.[\[1\]](#)[\[2\]](#)
- Differences in Disease Pathophysiology: The complexity of atopic dermatitis in humans may not be fully recapitulated in mouse models like the MC903-induced skin inflammation model. [\[1\]](#)[\[2\]](#) The antagonism of H4R alone may be insufficient to overcome the multifaceted nature of the human disease.[\[1\]](#)[\[2\]](#)
 - Recommendation: Utilize more complex preclinical models or human tissue explants to better simulate the human disease state.
- Pharmacokinetic/Pharmacodynamic (PK/PD) Mismatch: The dose and exposure levels that are effective in mice may not translate directly to humans.
 - Recommendation: Perform a thorough PK/PD analysis in the specific animal model and compare it with available human pharmacokinetic data to ensure relevant exposures are being achieved.

Experimental Workflow for Investigating Preclinical vs. Clinical Discrepancies





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References

- 1. Adriforant is a functional antagonist of histamine receptor 4 and attenuates itch and skin inflammation in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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